

Essential Safety and Operational Guide for Handling Sodium Demethylcantharidate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium Demethylcantharidate

Cat. No.: B1208503

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Sodium Demethylcantharidate**. Adherence to these procedures is essential to ensure personal safety and proper disposal.

Hazard Identification and Classification

Sodium Demethylcantharidate, also known as Sodium Norcantharidin, is classified with the following hazards:

- Skin Irritation (Category 2)[1]
- Eye Irritation (Category 2A)[1]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[1]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Property	Information
Synonyms	Sodium norcantharidin, Demethylcantharidin
CAS Number	13114-29-9
Molecular Formula	C ₈ H ₉ NaO ₅
Molecular Weight	208.14
Physical State	Solid (powder)
Solubility	Water: 41 mg/mL; DMSO: Insoluble
Storage	Store at -20°C for up to 3 years (powder). Stock solutions: 1 year at -80°C, 1 month at -20°C.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following provides general guidance.

PPE Category	Recommended Equipment
Eye/Face	Wear safety glasses with side shields or goggles.[2] A face shield may be necessary for splash hazards.[3][4]
Skin/Body	Wear a lab coat, long pants, and closed-toe shoes.[5] For handling larger quantities or in case of potential exposure, chemical-resistant clothing or a gown shown to resist permeability by hazardous drugs is required.[6][7]
Hand	Wear two pairs of chemotherapy-certified, chemical-resistant gloves.[7][8] Gloves must be inspected before use, and proper removal techniques should be followed to avoid skin contact.
Respiratory	Use only in a well-ventilated area, such as a certified chemical fume hood.[5][9] If there is a risk of inhalation, a NIOSH-approved respirator (e.g., N95 or higher) should be used.[6][8]

Operational Plan: Safe Handling and Experimental Workflow

1. Preparation and Handling:

- Handle **Sodium Demethylcantharidate** in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[5][9]
- Ensure an eyewash station and safety shower are readily accessible.[5][10]
- Avoid the formation of dust.[5]
- Wash hands thoroughly after handling.

2. Experimental Use:

- When preparing solutions, slowly add the powder to the solvent to avoid splashing.
- Keep containers tightly closed when not in use.[1]

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the spill area.[5][9]
- Alert: Notify your supervisor and the Environmental Health & Safety (EH&S) department.
- Contain: If trained and safe to do so for a small spill, confine the spill area using absorbent material.[5][9] Avoid breathing vapors.[5][9]
- PPE: Wear appropriate PPE, including respiratory protection, double gloves, a lab coat, and eye protection.[8]
- Clean-up: For small spills, carefully pick up the material and place it in a sealed, labeled container for hazardous waste disposal.[5][9]
- Large Spills: For large spills, do not attempt to clean up. Evacuate the area and contact emergency services and EH&S.[5][9]

Exposure Response:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5][9]
- Skin Contact: Immediately remove contaminated clothing.[5][11] Wash the affected area with soap and plenty of water for at least 15 minutes.[5][9] Seek medical attention if irritation persists.[11]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[5][9] Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][9]

- Ingestion: Do NOT induce vomiting.[5][9] Rinse the mouth with water.[5] Never give anything by mouth to an unconscious person.[2][5] Seek immediate medical attention.[5][9]

Disposal Plan

All waste containing **Sodium Demethylcantharidate** must be treated as hazardous waste.

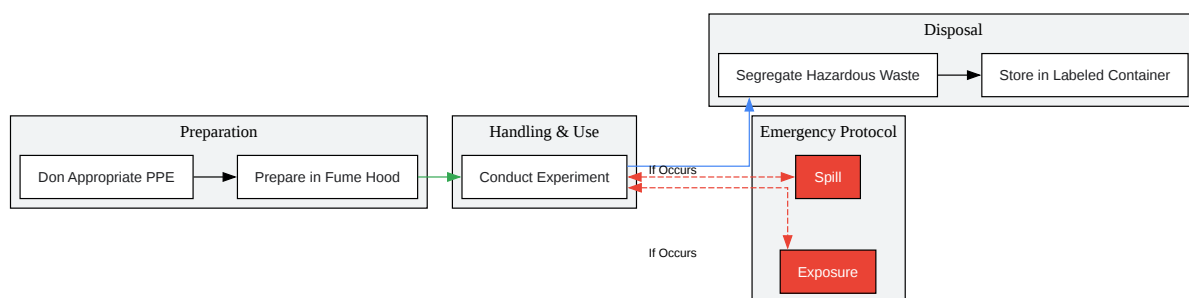
1. Waste Segregation and Collection:

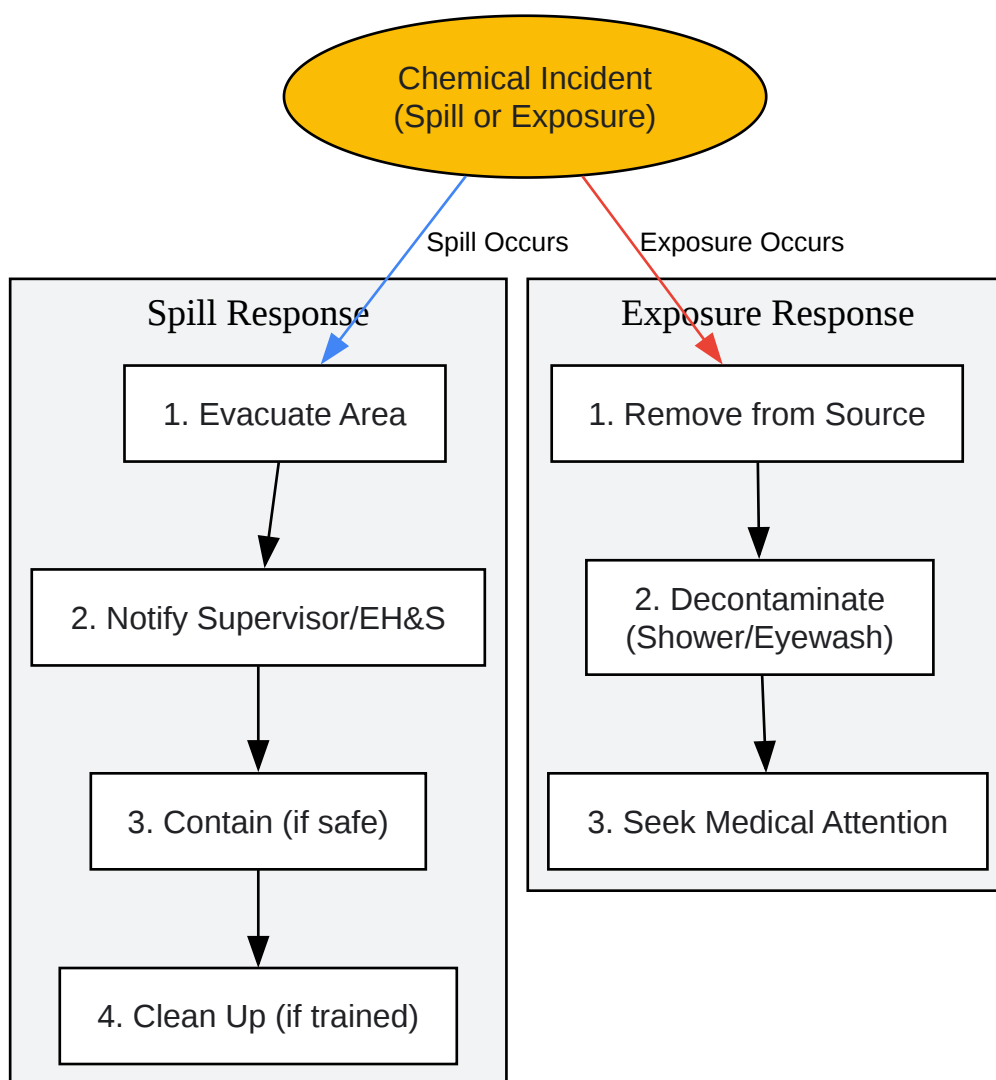
- Collect all solid waste (e.g., contaminated gloves, wipes, and containers) in a designated, clearly labeled, and sealed hazardous waste container.[12]
- Liquid waste should be collected in a separate, labeled, and sealed container.[12] Do not fill liquid waste containers to more than 75% capacity.[12]
- The exterior of waste containers must be free of contamination.[12]

2. Disposal Procedure:

- Dispose of contents and containers in accordance with local, regional, and national regulations for hazardous waste.[13]
- This typically involves incineration by a licensed hazardous-waste disposal contractor.[13]
- Do not dispose of **Sodium Demethylcantharidate** down the drain.[14]

Diagrams





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